

Standard Operating Procedure for Methiozolin Application on Golf Course Greens

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Compound of Interest

Compound Name: **Methiozolin**

Cat. No.: **B1249797**

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This document provides a comprehensive overview of the standard operating procedures for the application of **methiozolin** on golf course greens. It includes detailed application notes, experimental protocols derived from scientific studies, and a summary of quantitative data to guide research and development efforts.

Introduction

Methiozolin is a selective, systemic herbicide belonging to the isoxazoline chemical class, specifically targeting the control of annual bluegrass (*Poa annua*) in turfgrass environments.^[1] ^[2] Its unique mode of action and high degree of selectivity for desirable cool-season turfgrasses, such as creeping bentgrass (*Agrostis stolonifera*), make it a valuable tool for golf course superintendents.^[1]^[3] **Methiozolin** is classified as a WSSA Group 30 herbicide, acting as a fatty acid thioesterase (FAT) inhibitor.^[4]^[5] This document outlines the precise application and handling procedures to ensure optimal efficacy and safety.

Application Notes

Target Weeds and Turfgrass Safety

- Primary Target Weeds: *Poa annua* (annual and perennial biotypes) and *Poa trivialis* (roughstalk bluegrass).^[1]^[2]^[5] It can also provide control of crabgrass (*Digitaria* spp.) and goosegrass (*Eleusine indica*).^[2]

- Tolerant Turfgrass Species: **Methiozolin** is safe for use on established creeping bentgrass, Kentucky bluegrass, fescues, perennial ryegrass, hybrid bermudagrass, zoysiagrass, seashore paspalum, and kikuyugrass.[5]

Environmental and Agronomic Conditions

- Temperature: Apply when the average daily temperature is between 50°F and 80°F (10°C and 27°C).[1][3]
- Turf Stress: Avoid application prior to or during periods of heat stress, winter dormancy, or when turf is stressed by management practices such as core cultivation, scalping, or heavy topdressing.[1][3]
- Growth Stage: Applications are most effective when both the target weeds and desirable turfgrass are actively growing.[1][3]
- Soil Moisture: Herbicidal activity is primarily through root uptake and is enhanced by adequate soil moisture.[2][3]

Application Equipment and Technique

- Equipment: Use a calibrated ground boom sprayer or handheld equipment for broadcast foliar applications.[1][2][3]
- Post-Application Irrigation: Irrigation or rainfall of 0.1 to 0.2 inches after application is crucial to move the product from the foliage to the soil and facilitate root uptake.[1][3] This is especially important in dense turf canopies.[1]

Application Protocols and Rates

Methiozolin application strategies can be tailored for either post-emergence control of existing *Poa annua* or pre-emergence control of new seedlings.

Post-Emergence Control Programs

Sequential applications are generally more effective for post-emergence control.

Application Area	Maximum Single Application Rate (lbs a.i./A)	Maximum Single Application Rate (g a.i./ha)	Recommended Program
Putting Greens	0.46	515.6	2 to 5 applications per year at 2-week intervals. [6]
Green Collars, Approaches, Fairways, Tees	0.92	1031.2	3 to 6 applications per year depending on geographic location. [3]

Pre-Emergence Control Programs

For preventing the establishment of new *Poa annua* seedlings, applications are typically made in the fall and spring.

Application Timing	Application Rate (lbs a.i./A)	Application Rate (g a.i./ha)	Notes
Fall	0.45 - 0.9	500 - 1000	A single application can provide excellent control. [7] Late fall applications may be more effective. [7]
Spring	0.45 - 0.9	500 - 1000	Early spring applications (e.g., March) have shown high efficacy, especially in sequential programs. [8]

Note: The maximum annual application rate for putting greens is 2.3 lbs a.i./A/yr in northern states, while for other areas it is 5.52 lbs a.i./A/yr.[\[2\]](#)

Experimental Protocols

Efficacy Trial for Post-Emergence Control of *Poa annua*

This protocol is designed to evaluate the efficacy of different **methiozolin** application regimes.

- Site Selection: Choose a creeping bentgrass green with a natural, uniform infestation of *Poa annua*.
- Plot Design: Establish a randomized complete block design with a minimum of three replications. Plot sizes should be adequate for visual assessment and data collection (e.g., 5 ft x 5 ft).
- Treatments:
 - Untreated Control
 - **Methiozolin** at 0.46 lbs a.i./A applied in October.
 - **Methiozolin** at 0.46 lbs a.i./A applied in November.
 - **Methiozolin** at 0.46 lbs a.i./A applied in October followed by a second application in November.
 - **Methiozolin** at 0.46 lbs a.i./A applied in November followed by a second application in December.
- Application: Apply treatments using a CO2-pressurized backpack sprayer calibrated to deliver a consistent spray volume.
- Post-Application Care: Irrigate the entire trial area with approximately 0.1 to 0.2 inches of water within 24 hours of application.
- Data Collection:
 - Visually assess *Poa annua* control at regular intervals (e.g., monthly) using a 0-100% scale, where 0% is no control and 100% is complete control.

- Assess turfgrass quality and phytotoxicity on a 1-9 scale, where 1 is dead turf, 9 is ideal turf, and a rating below 6 is considered unacceptable.[6]
- Data Analysis: Analyze data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

Quantitative Data Summary

The following tables summarize key quantitative data from various research studies on **methiozolin**.

Table 1: Poa annua Control with Fall Applications of **Methiozolin**

Treatment (lbs a.i./A)	Application Timing	Poa annua Control (%) - Sand-Based Green	Poa annua Control (%) - Soil-Based Green
0.45	Single Application	57 - 64	72 - 80
0.9	Single Application	70 - 72	87 - 89
Sequential Applications	Oct, Nov, Dec	70 - 79	85 - 92

Data adapted from field experiments conducted in Tennessee and Texas.[9]

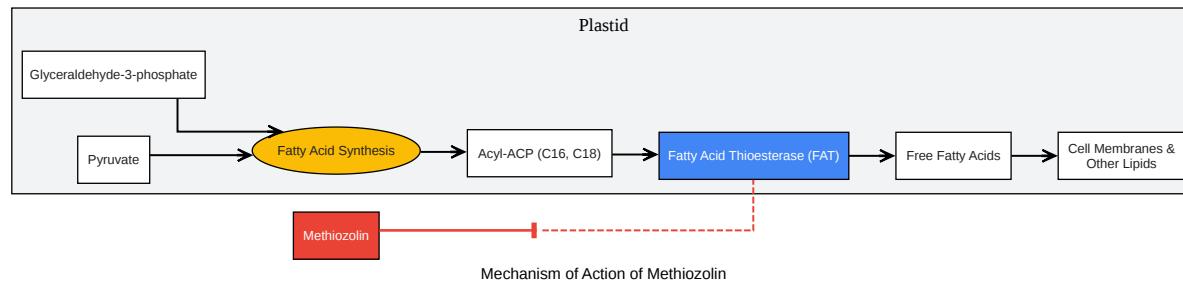
Table 2: Goosegrass and Smooth Crabgrass Response to **Methiozolin**

Weed Species	Application Type	Methiozolin Rate for 90% Biomass Reduction (WR90) (g a.i./ha)
Goosegrass	Pre-emergence	30.4
Smooth Crabgrass	Pre-emergence	118

Data from greenhouse experiments.[10][11]

Visualizations

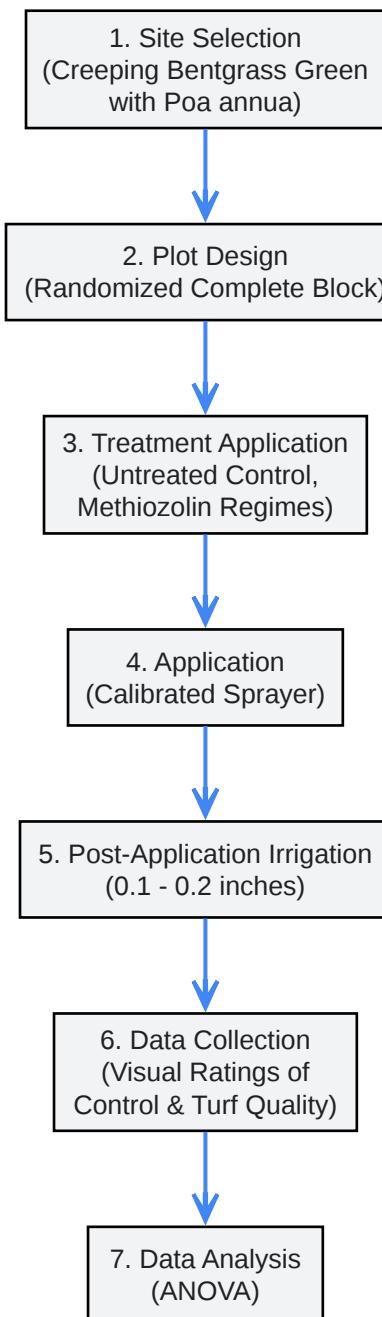
Signaling Pathway of Methiozolin



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Caption: **Methiozolin** inhibits the Fatty Acid Thioesterase (FAT) enzyme.

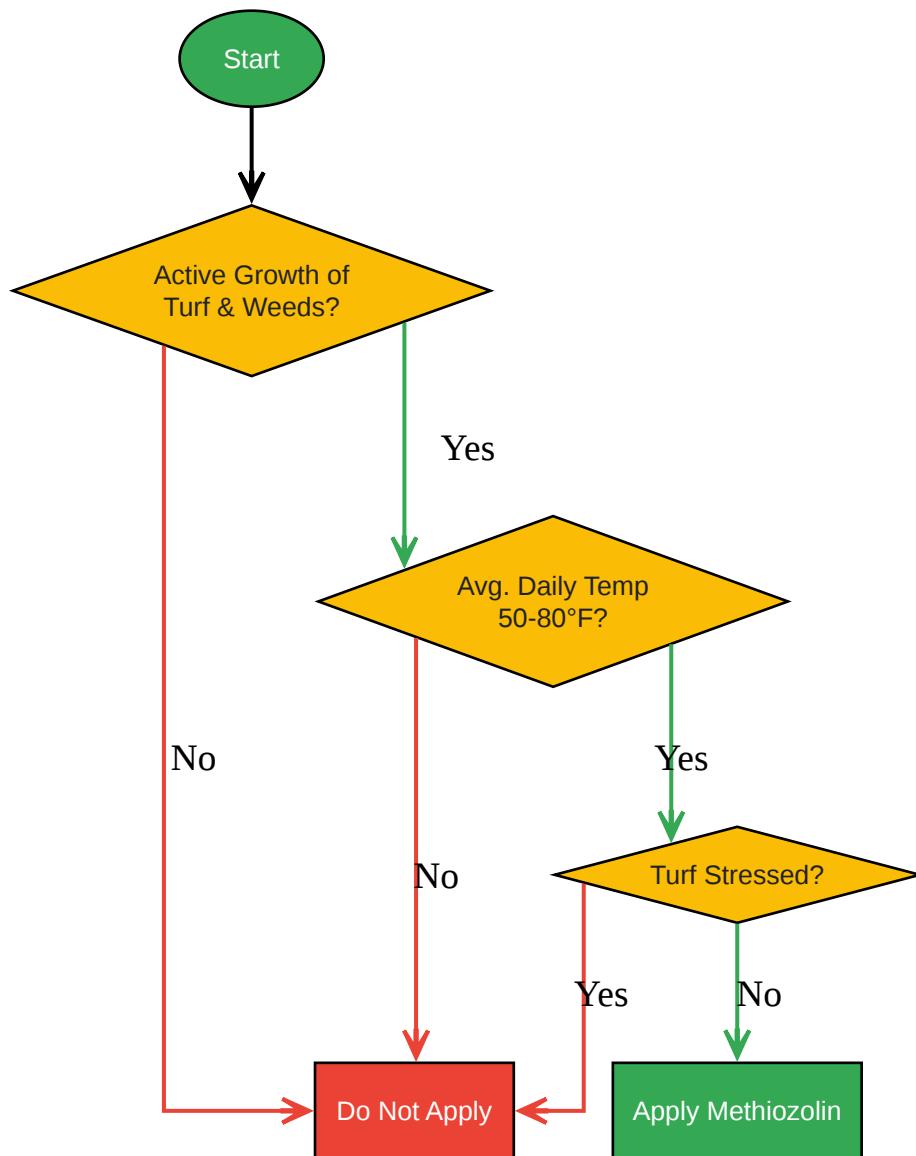
Experimental Workflow for Efficacy Trial



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Caption: Workflow for a **methiozolin** efficacy trial on a golf green.

Logical Relationship for Application Decision

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Caption: Decision-making logic for **methiozolin** application.

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